

Technical Support Center: Retinestatin Isolation and Purification

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Compound of Interest

Compound Name: *Retinestatin*

Cat. No.: *B12373306*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working on the isolation and purification of **Retinestatin**, a polyol polyketide derived from *Streptomyces* sp.

Frequently Asked Questions (FAQs)

Q1: What is **Retinestatin** and what is its source?

Retinestatin is a newly identified polyol polyketide.^{[1][2]} It has been isolated from the culture of a *Streptomyces* strain found in a subterranean termite nest.^{[1][2]}

Q2: What are the known biological activities of **Retinestatin**?

Preliminary studies have shown that **Retinestatin** exhibits neuroprotective effects. Specifically, it has been observed to protect SH-SY5Y dopaminergic cells from MPP+-induced cytotoxicity, suggesting its potential in models of Parkinson's disease.^{[1][2]}

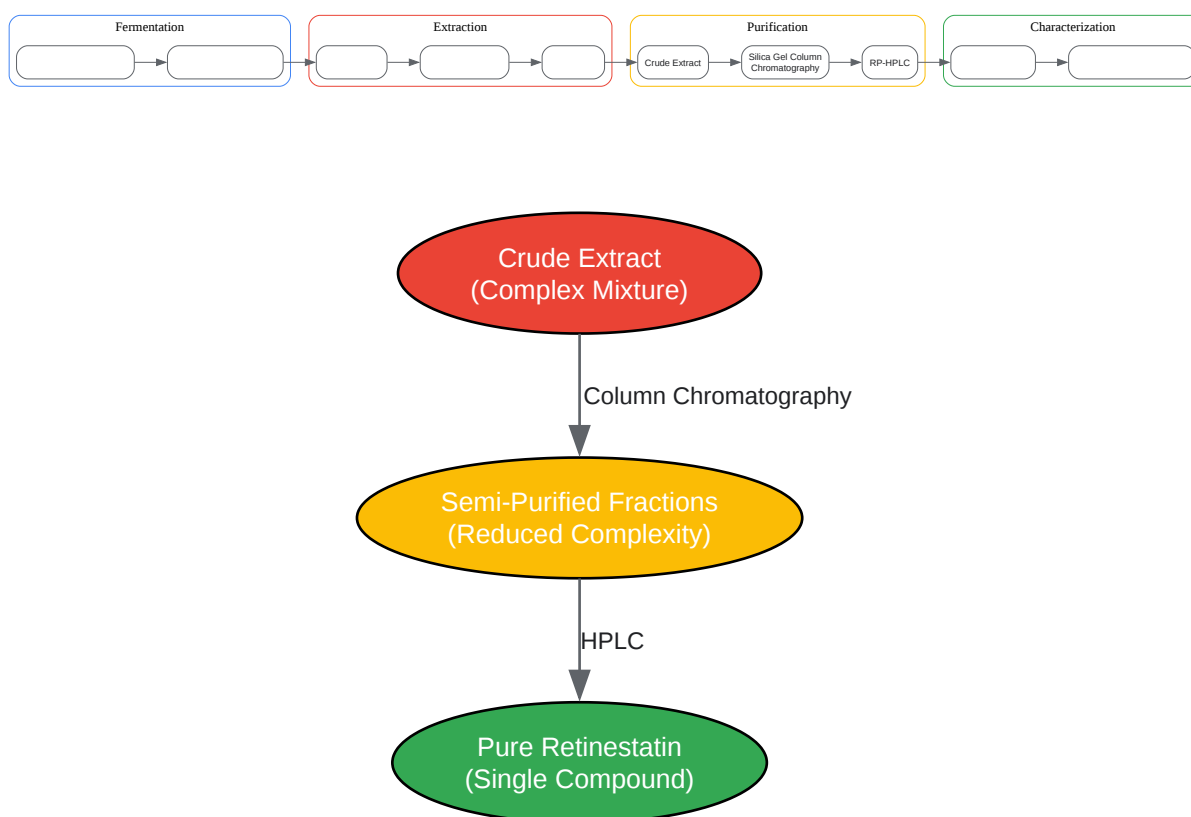
Q3: What are the general steps for isolating **Retinestatin** from a *Streptomyces* culture?

The general workflow for isolating **Retinestatin**, similar to other polyketides from *Streptomyces*, involves the following key stages:

- **Fermentation:** Culturing the *Streptomyces* strain under optimal conditions to promote the production of secondary metabolites, including **Retinestatin**.

- Extraction: Separating the biomass from the culture broth and extracting the bioactive compounds from the supernatant using a suitable organic solvent, typically ethyl acetate.[3][4]
- Purification: Employing chromatographic techniques, such as silica gel column chromatography followed by High-Performance Liquid Chromatography (HPLC), to isolate **Retinestatin** from the crude extract.[3][4][5]
- Characterization: Using analytical techniques like Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) to confirm the structure and purity of the isolated **Retinestatin**. [1][2][6]

Experimental Workflow for Retinestatin Isolation and Purification



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